

# Halon 1202: A Historical and Technical Overview for the Modern Researcher

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## Compound of Interest

Compound Name: *Dibromodifluoromethane*

Cat. No.: *B1204443*

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An In-depth Technical Guide on **Dibromodifluoromethane** (Halon 1202)

## Introduction

**Dibromodifluoromethane**, commonly known as Halon 1202, holds a significant, albeit controversial, place in the history of chemical research and application. Initially synthesized in the 1930s during the pursuit of new refrigerants, its remarkable fire-extinguishing properties were quickly recognized, leading to its adoption for critical fire suppression applications, particularly in the military and aviation sectors.<sup>[1]</sup> However, the very chemical stability that made it an effective fire suppressant also rendered it a potent threat to the Earth's stratospheric ozone layer. This guide provides a comprehensive historical and technical overview of Halon 1202, intended for researchers, scientists, and professionals in drug development and other fields who may encounter this compound in historical literature or environmental studies.

## Historical Context and Early Research

The systematic evaluation of halogenated hydrocarbons as fire extinguishing agents began in earnest in the post-World War II era. A pivotal study in 1947 by the Purdue Research Foundation, in conjunction with toxicological studies by the U.S. Army, scrutinized over 60 candidate agents.<sup>[2][3]</sup> Among the four halons selected for intensive study—Halon 1202 (**dibromodifluoromethane**), Halon 1211 (bromochlorodifluoromethane), Halon 1301 (bromotrifluoromethane), and Halon 2402 (dibromotetrafluoroethane)—Halon 1202 was identified as the most effective fire extinguishant.<sup>[2][3]</sup> However, this superior performance was

coupled with the highest toxicity among the group, a factor that significantly limited its widespread application.[2][3]

Consequently, Halon 1202 found its niche in highly specialized and critical applications where its fire suppression efficacy outweighed the risks of its toxicity. The U.S. Air Force, for instance, selected Halon 1202 for the protection of military aircraft engines.[2][4] Its use in such confined and critical spaces underscored the demand for a rapid and effective "clean" agent that would not cause secondary damage to sensitive equipment, a significant advantage over water or dry powder extinguishers.[2]

The recognition of halons as potent ozone-depleting substances (ODS) in the 1970s and 1980s marked a turning point.[5] The bromine atoms in halon molecules were found to be significantly more destructive to ozone than chlorine atoms.[6][7] This led to the establishment of the Montreal Protocol on Substances that Deplete the Ozone Layer in 1987, which mandated the phase-out of the production and consumption of halons, including Halon 1202.[7][8] Today, the use of Halon 1202 is restricted to critical applications where no technically and economically feasible alternatives are available, and its stocks are managed through recycling and banking programs.[9]

## Physicochemical Properties and Environmental Impact

Halon 1202 is a colorless, non-flammable gas or liquid with a characteristic odor.[1] Its key physical and environmental properties are summarized in the table below, alongside other notable halons for comparative analysis.

Property	Halon 1202 (CBr <sub>2</sub> F <sub>2</sub> )	Halon 1211 (CBrClF <sub>2</sub> )	Halon 1301 (CBrF <sub>3</sub> )	Halon 2402 (C <sub>2</sub> Br <sub>2</sub> F <sub>4</sub> )
Molecular Weight	209.82 g/mol	165.36 g/mol	148.91 g/mol	259.82 g/mol
Boiling Point	22.8 °C	-3.9 °C	-57.8 °C	47.3 °C
Ozone Depletion Potential (ODP)	1.25	7.9	15.9	1.3
Global Warming Potential (GWP, 100-year)	216	1,750	6,290	1,470

Note: ODP and GWP values can vary slightly depending on the assessment report. The values presented here are based on available data from the IPCC and WMO Scientific Assessments.

[6][10][11]

## Experimental Protocols

Detailed experimental protocols from the seminal 1940s studies are not readily available in publicly accessible literature. However, based on historical and contemporary standard practices, the evaluation of Halon 1202 would have involved the following key experimental methodologies:

### Fire Extinguishing Effectiveness Testing: The Cup Burner Method

The "cup burner" method is a standardized laboratory technique used to determine the minimum extinguishing concentration of a gaseous agent.[5][12][13][14][15]

Principle: A diffusion flame is established from a liquid fuel (typically n-heptane) in a cup within a cylindrical glass chimney. A mixture of air and the gaseous extinguishing agent is flowed up through the chimney. The concentration of the agent is gradually increased until the flame is extinguished.

Apparatus:

- Cup: A small, typically glass or stainless steel, cup to hold the liquid fuel.
- Chimney: A vertical glass cylinder surrounding the cup to contain the gas flow.
- Gas Flow Control: Mass flow controllers to precisely regulate the flow of air and the gaseous agent.
- Fuel Delivery System: A mechanism to maintain a constant fuel level in the cup.

Procedure (Generalized):

- The fuel cup is filled with n-heptane to a specified level.
- A controlled flow of air is introduced into the bottom of the chimney.
- The fuel is ignited, and the flame is allowed to stabilize for a set period.
- The gaseous extinguishing agent is introduced into the air stream at a low, controlled flow rate.
- The flow rate of the agent is incrementally increased until the flame is visually extinguished.
- The flow rates of air and the agent at the point of extinguishment are recorded.
- The minimum extinguishing concentration (MEC) is calculated as the volume percentage of the agent in the total gas mixture.

## Acute Inhalation Toxicity Testing (LC50 Determination)

The determination of the median lethal concentration (LC50) is a standard toxicological test to quantify the acute inhalation toxicity of a substance.<sup>[16][17][18][19]</sup>

Principle: Groups of laboratory animals (typically rats) are exposed to different concentrations of the test substance via inhalation for a fixed period. The concentration that is lethal to 50% of the test population is then determined statistically.

Apparatus:

- Inhalation Chamber: A sealed chamber to contain the test atmosphere. For highly toxic substances, a "nose-only" exposure system may be used to minimize contamination.[16]
- Vapor Generation System: A method to generate a stable and known concentration of the test substance in the air.
- Atmosphere Monitoring: Analytical instruments to continuously monitor the concentration of the test substance within the chamber.

#### Procedure (Generalized):

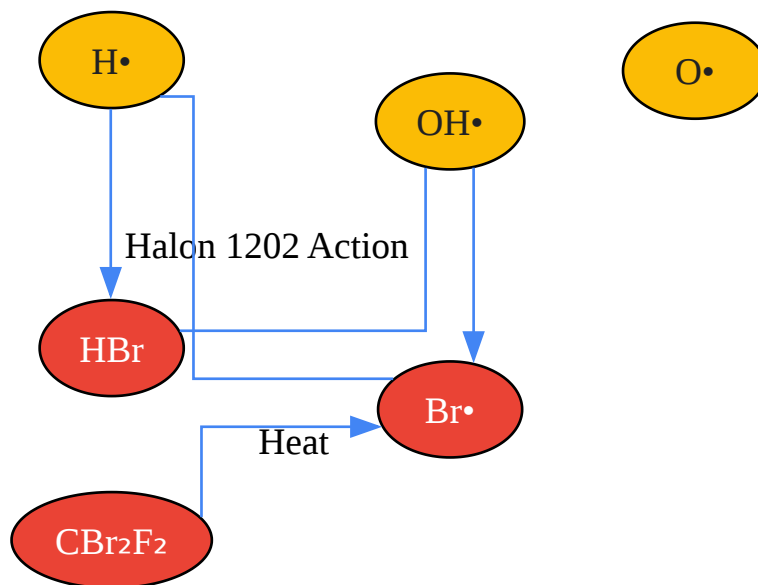
- Young, healthy adult rats of a specific strain are acclimated to the laboratory conditions.
- Groups of animals (e.g., 5-10 per group) are placed in the inhalation chamber.
- The animals are exposed to a predetermined concentration of the test substance for a specified duration (e.g., 1, 4, or 24 hours). A control group is exposed only to clean air.
- Following exposure, the animals are removed from the chamber and observed for a period of at least 14 days for signs of toxicity and mortality.
- The number of mortalities in each group is recorded.
- The LC50 value, along with its confidence limits, is calculated using appropriate statistical methods (e.g., probit analysis).

## Signaling Pathways and Mechanisms of Action

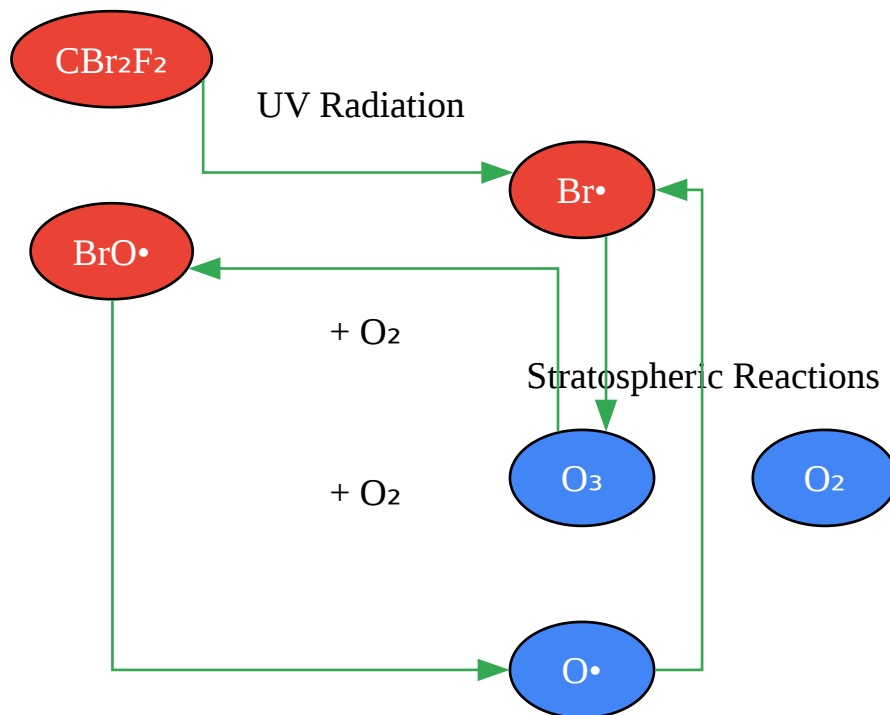
### Fire Suppression Mechanism

Halons, including Halon 1202, extinguish fires primarily through a chemical mechanism that interrupts the chain reactions of combustion.[12][15] This is a catalytic cycle where bromine radicals ( $\text{Br}\bullet$ ) play a crucial role.

## Combustion Chain Reactions



## Halon 1202 Impact



## Phase 1: Initial Screening

Candidate Synthesis



Physicochemical Properties



Cup Burner Test



## Phase 2: Performance Evaluation

Scale-Up Fire Tests



Material Compatibility



## Phase 3: Safety and Environmental Assessment

Acute Toxicity (LC50)



Chronic Toxicity



ODP & GWP Assessment



## Phase 4: Regulatory Approval

Regulatory Submission & Approval

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